

Decoding the Certificate of Analysis for 4-Pentylphenol-d5: A Technical Guide

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Compound of Interest

Compound Name: 4-Pentylphenol-d5

Cat. No.: B15556434

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive explanation of a typical Certificate of Analysis (CoA) for **4-Pentylphenol-d5**. Understanding the data and methodologies presented in a CoA is critical for ensuring the quality, identity, and purity of this isotopically labeled compound in research and development applications, particularly in drug metabolism studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based bioanalysis.

Quantitative Data Summary

The following table summarizes the key quantitative data typically found on a Certificate of Analysis for **4-Pentylphenol-d5**. These values are representative and may vary between different batches and suppliers.

Parameter	Specification	Result	Method
Chemical Identity	Conforms to structure	Conforms	¹ H-NMR, MS
Chemical Purity	≥98.0%	99.5%	GC-FID
Isotopic Enrichment	≥98 atom % D	99.2 atom % D	¹ H-NMR, MS
Deuterium Incorporation	≥99% d5	Conforms	MS
Residual Solvents	Not Detected	Not Detected	¹ H-NMR
Appearance	White to off-white solid	Conforms	Visual
Melting Point	48-52 °C	50.5 °C	Melting Point Apparatus

Experimental Protocols

The analytical methods listed on a Certificate of Analysis are crucial for verifying the quality of **4-Pentylphenol-d5**. Below are detailed methodologies for the key experiments cited.

Gas Chromatography-Flame Ionization Detection (GC-FID) for Chemical Purity

- Objective: To determine the chemical purity of the compound by separating it from any non-volatile impurities.
- Instrumentation: Agilent 7890B Gas Chromatograph with a Flame Ionization Detector.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250 °C.
- Oven Temperature Program:

- Initial temperature: 100 °C, hold for 1 minute.
- Ramp: 15 °C/min to 280 °C.
- Hold: 5 minutes at 280 °C.
- Detector Temperature: 300 °C.
- Injection Volume: 1 µL.
- Sample Preparation: The sample is dissolved in dichloromethane at a concentration of 1 mg/mL.
- Data Analysis: The purity is calculated as the percentage of the peak area of **4-Pentylphenol-d5** relative to the total peak area of all components in the chromatogram.

Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy for Identity and Isotopic Enrichment

- Objective: To confirm the chemical structure and determine the level of deuterium incorporation.
- Instrumentation: Bruker Avance III 400 MHz NMR Spectrometer.
- Solvent: Chloroform-d (CDCl₃) with 0.03% (v/v) Tetramethylsilane (TMS) as an internal standard.
- Sample Concentration: 10 mg/mL.
- Parameters:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s

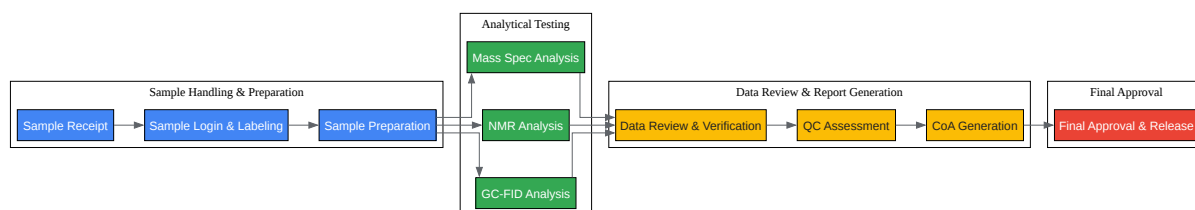
- **Data Analysis:** The ^1H -NMR spectrum is analyzed for the presence of characteristic signals corresponding to the non-deuterated positions of the 4-pentylphenol molecule. The absence or significant reduction of signals at the deuterated positions confirms the isotopic labeling. The isotopic enrichment is calculated by comparing the integral of the residual proton signals in the deuterated positions to the integral of a non-deuterated proton signal.

Mass Spectrometry (MS) for Identity and Deuterium Incorporation

- **Objective:** To confirm the molecular weight and the pattern of deuterium incorporation.
- **Instrumentation:** Agilent 6460 Triple Quadrupole LC/MS system with an Electrospray Ionization (ESI) source.
- **Method:** Direct infusion.
- **Solvent:** 50:50 Acetonitrile:Water with 0.1% formic acid.
- **Sample Concentration:** 100 ng/mL.
- **Ionization Mode:** Negative ion mode.
- **Data Analysis:** The mass spectrum is examined for the molecular ion peak $[\text{M-H}]^-$. For **4-Pentylphenol-d5**, the expected monoisotopic mass is approximately 169.15 g/mol, a 5-unit increase from the unlabeled compound (164.12 g/mol). The distribution of isotopic peaks is analyzed to confirm the incorporation of five deuterium atoms.

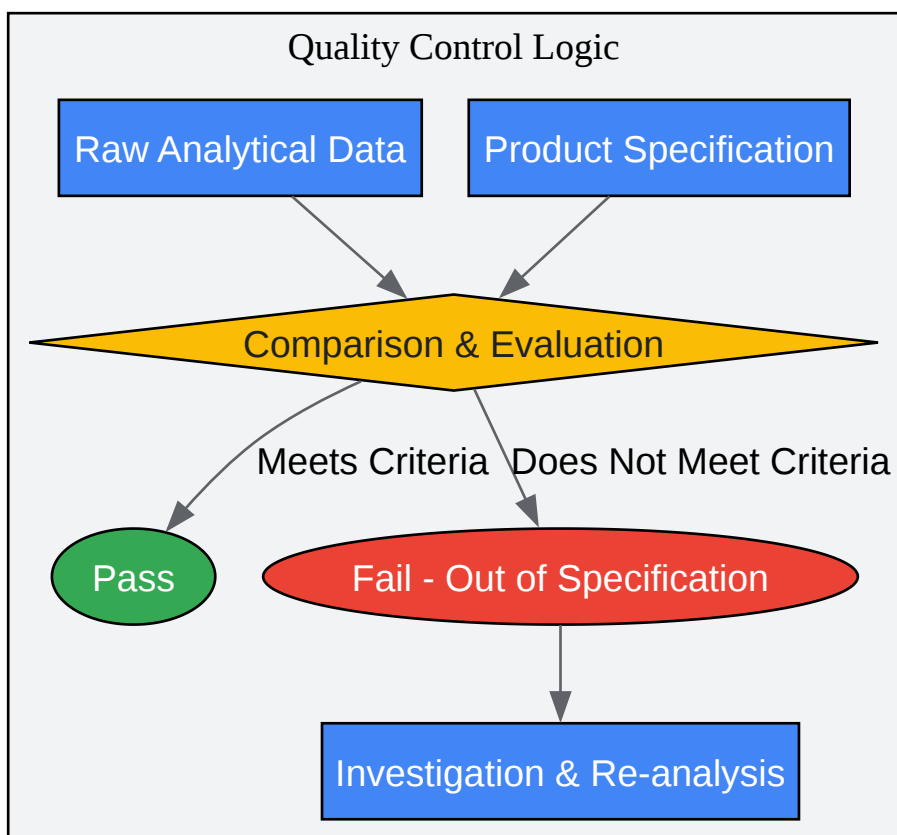
Workflow and Process Visualization

The following diagrams illustrate the key processes involved in generating a Certificate of Analysis for **4-Pentylphenol-d5**.



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Certificate of Analysis Generation Workflow



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Quality Control Decision Pathway

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